

# Experimental Protocols for IC<sub>50</sub> Determination

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## Compound Focus: Danusertib

CAS No.: 827318-97-8

Cat. No.: S547875

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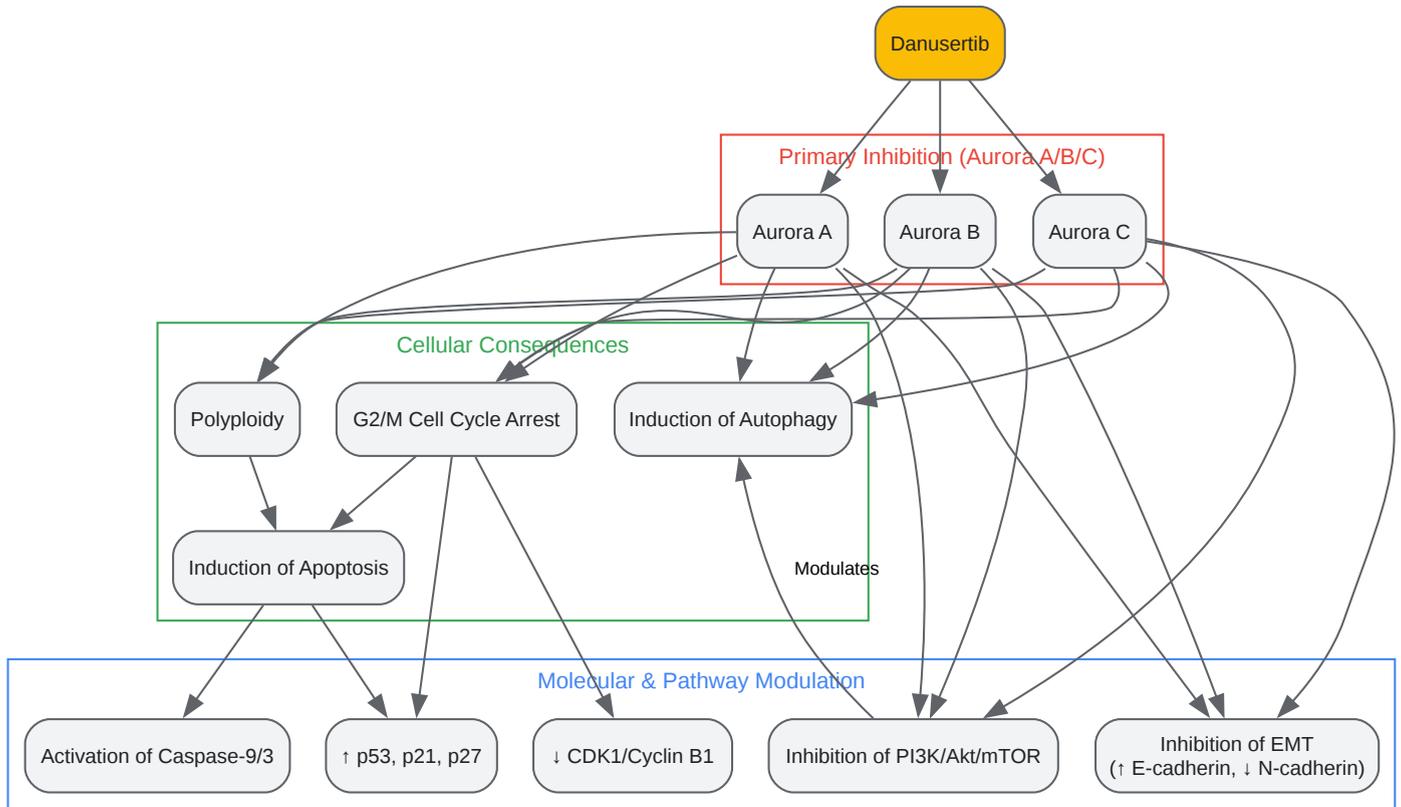
The provided IC<sub>50</sub> values are typically determined through standardized **biochemical kinase assays**.

- **Assay Principle:** These are cell-free experiments that measure the direct inhibitory effect of **Danusertib** on the kinase activity of purified Aurora proteins. The assay is run at optimized concentrations of ATP and a specific substrate to allow for direct comparison of IC<sub>50</sub> values across different kinases [1].
- **General Workflow:** The kinase, **Danusertib**, ATP, and a substrate are combined. The reaction's progress is monitored, often by measuring the transfer of a phosphate group from ATP to the substrate. The IC<sub>50</sub> is the concentration of **Danusertib** that reduces this kinase activity by 50% under the defined experimental conditions.

For cellular activity, the antiproliferative effects are often measured using assays like **MTT** or **BrdU incorporation** in various human cancer cell lines, which determine the drug concentration that inhibits cell proliferation by 50% after a set time (e.g., 72 hours) [2] [3].

## Mechanism of Action and Signaling Pathways

**Danusertib** binds to the ATP-binding pocket of Aurora kinases, inhibiting their activity and disrupting critical mitotic processes [4] [5]. In cellular and animal models, this inhibition leads to several downstream effects.



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Figure 1: Simplified diagram of **Danusertib**'s primary mechanism and downstream cellular effects.

## Broader Kinase Selectivity

Beyond Aurora kinases, **Danusertib** also shows activity against other kinases, which may contribute to its overall anticancer profile [1].

Additional Kinase Target	IC <sub>50</sub> Value (nM)
Abl (including T315I mutant)	25 nM

Additional Kinase Target	IC <sub>50</sub> Value (nM)
TrkA	31 nM
c-RET	31 nM
FGFR1	47 nM

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## References

1. Danusertib (PHA-739358) | Aurora Kinase inhibitor [selleckchem.com]
2. Danusertib (PHA-739358) | Aurora Kinase Inhibitor [medchemexpress.com]
3. Assessment of Cell Viability in Drug Therapy: IC50 and ... [pmc.ncbi.nlm.nih.gov]
4. Update on Aurora Kinase Targeted Therapeutics in Oncology [pmc.ncbi.nlm.nih.gov]
5. Update on Aurora Kinase Targeted Therapeutics in Oncology [pmc.ncbi.nlm.nih.gov]

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